

Technical Data Sheet: 1,2,3-Trimethyldiaziridine

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Compound of Interest

Compound Name: 1,2,3-Trimethyldiaziridine

Cat. No.: B15419450

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CAS Number: 113604-56-1[1]

This document provides a summary of the available technical information for **1,2,3-trimethyldiaziridine**. Due to the limited published research on this specific compound, a comprehensive in-depth guide with extensive experimental protocols and biological pathway analysis is not currently feasible.

Chemical and Physical Properties

A summary of the key computed physical and chemical properties of **1,2,3-trimethyldiaziridine** is presented below.

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ N ₂	PubChem[1]
Molecular Weight	86.14 g/mol	PubChem[1]
IUPAC Name	1,2,3-trimethyldiaziridine	PubChem[1]
SMILES	CC1N(N1C)C	PubChem[1]
InChI	InChI=1S/C4H10N2/c1-4-5(2)6(4)3/h4H,1-3H3	PubChem[1]
InChIKey	JQSQQLRMMWUKE-UHFFFAOYSA-N	PubChem[1]
DSSTox Substance ID	DTXSID70336702	PubChem[1]

Synthesis and Experimental Data

Detailed, peer-reviewed experimental protocols for the synthesis of **1,2,3-trimethyldiaziridine** are not readily available in the public domain. The molecular structure of **1,2,3-trimethyldiaziridine** has been determined using gas-phase electron diffraction data, supplemented by spectral and quantum chemical calculations. These studies indicate that the methyl groups attached to the nitrogen atoms of the diaziridine ring are in a trans position.[2]

Spectral Information: Publicly available spectral data for **1,2,3-trimethyldiaziridine** includes:

- ¹³C NMR Spectra: Available through Wiley-VCH GmbH.[1]
- GC-MS Data: Available from the NIST Mass Spectrometry Data Center.[1]

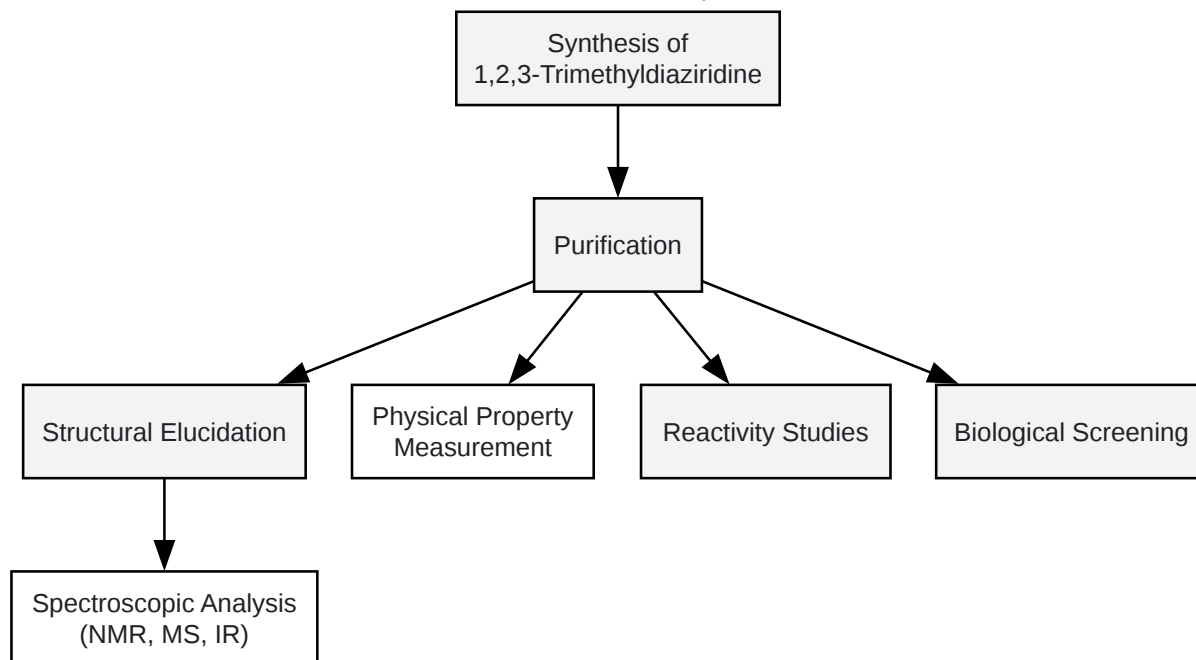
Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the biological activity or signaling pathways associated with **1,2,3-trimethyldiaziridine**. Research on related heterocyclic compounds, such as aziridines and 1,2,3-triazoles, is extensive; however, this information is not directly applicable to **1,2,3-trimethyldiaziridine**. [3][4]

Logical Relationship Diagram

The following diagram illustrates the typical workflow for chemical compound characterization, which would be applicable to **1,2,3-trimethyldiaziridine** should further research be conducted.

General Workflow for Chemical Compound Characterization



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Caption: Workflow for Compound Characterization.

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References

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